

An In-Depth Technical Guide to the Chemical Compound Araneosol

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Compound of Interest

Compound Name: Araneosol

Cat. No.: B017500

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For researchers, scientists, and professionals in drug development, a comprehensive understanding of novel chemical entities is paramount. This guide focuses on the chemical structure and available information for **Araneosol**, a flavonoid compound.

Chemical Structure of Araneosol

Araneosol is a substituted chromen-4-one, placing it within the flavonoid family of natural products.^{[1][2]} Its chemical identity is defined by the following systematic and structural identifiers:

- IUPAC Name: 5,7-dihydroxy-3,6,8-trimethoxy-2-(4-methoxyphenyl)chromen-4-one^[1]
- Molecular Formula: C₁₉H₁₈O₈^{[1][2]}
- Canonical SMILES:
COC1=CC=C(C=C1)C2=C(C(=O)C3=C(C(=C(C(=C3O2)OC)O)OC)O)OC^[1]
- Synonyms: 5,7-dihydroxy-3,6,8,4'-tetramethoxyflavone^{[1][3]}

The core of **Araneosol** is a chromen-4-one structure, which consists of a benzene ring fused to a pyran ring. This core is further embellished with hydroxyl and methoxy functional groups, which are known to influence the biological activity of flavonoids. Specifically, **Araneosol** possesses two hydroxyl groups at positions 5 and 7, and three methoxy groups at positions 3,

6, and 8. Additionally, a 4-methoxyphenyl group is attached at the 2-position of the chromen-4-one core.

Table 1: Chemical Properties of **Araneosol**

Property	Value	Source
IUPAC Name	5,7-dihydroxy-3,6,8-trimethoxy-2-(4-methoxyphenyl)chromen-4-one	[1]
Molecular Formula	C ₁₉ H ₁₈ O ₈	[1][2]
Molecular Weight	374.34 g/mol	[2]
Canonical SMILES	<chem>COC1=CC=C(C(=C1)C2=C(C(=O)C3=C(C(=C(C(=C3O2)OC)OC)O)OC</chem>	[1]
CAS Number	50461-86-4	[1]

Biological Activity and Experimental Data

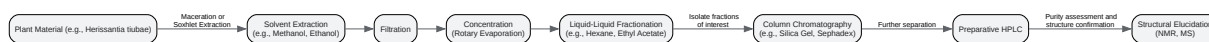
Currently, there is a significant lack of specific biological data, quantitative experimental results, and detailed signaling pathway information for **Araneosol** in publicly available scientific literature. While **Araneosol** has been identified as a constituent of the plant *Herissantia tiubae*, which has been studied for its anti-asthmatic and anxiolytic effects, the specific contribution of **Araneosol** to these activities has not been elucidated.

The broader class of flavonoids is known for a wide range of biological activities, including antioxidant, anti-inflammatory, and anticancer effects. The presence of hydroxyl and methoxy groups on the flavonoid scaffold of **Araneosol** suggests that it may possess similar properties. However, without direct experimental evidence, any potential biological activity remains speculative.

Experimental Protocols

Detailed experimental protocols for the synthesis or isolation of **Araneosol** are not readily available in the current body of scientific literature. General methods for the isolation of

flavonoids from plant materials typically involve solvent extraction followed by chromatographic separation techniques. A general workflow for such a process is outlined below.



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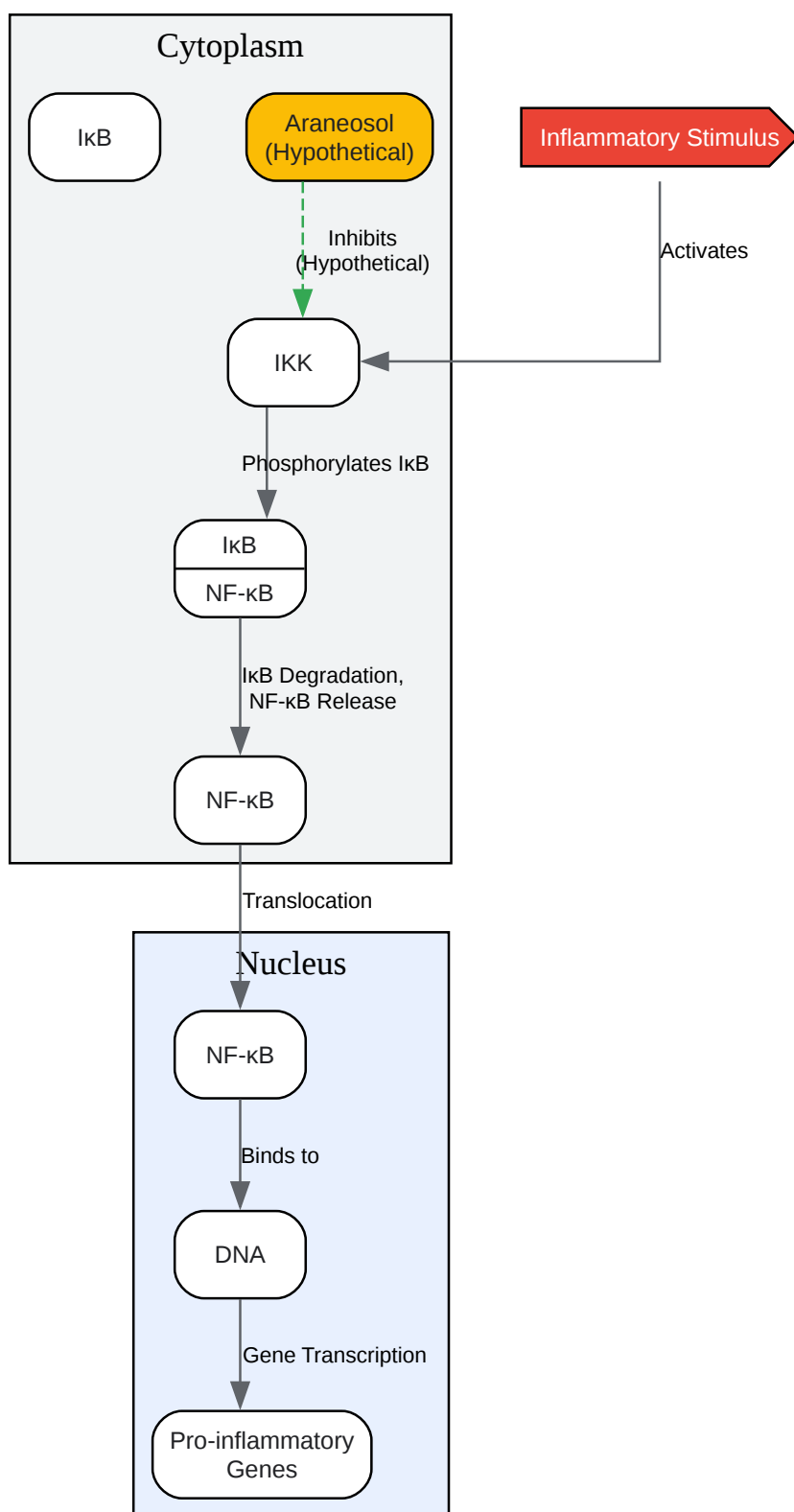
Figure 1. A generalized workflow for the isolation of flavonoid compounds from plant material.

Signaling Pathways

Due to the absence of specific research on the molecular mechanisms of **Araneosol**, there are no described signaling pathways that are definitively modulated by this compound. Flavonoids, as a class, are known to interact with a variety of cellular signaling pathways, including but not limited to:

- **NF-κB Signaling Pathway:** Many flavonoids are known to inhibit the NF-κB pathway, which is a key regulator of inflammation.
- **MAPK Signaling Pathway:** The mitogen-activated protein kinase (MAPK) pathway is involved in cell proliferation, differentiation, and apoptosis, and is a target for some flavonoids.
- **PI3K/Akt Signaling Pathway:** This pathway is crucial for cell survival and growth and is another common target for flavonoid compounds.

Below is a simplified, hypothetical representation of how a flavonoid might interact with the NF-κB signaling pathway, a common mechanism for anti-inflammatory action.



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Figure 2. A hypothetical model of **Araneosol** inhibiting the NF-κB signaling pathway.

Conclusion and Future Directions

Araneosol is a structurally defined flavonoid with potential for biological activity based on its chemical features. However, there is a clear need for further research to determine its specific biological effects, quantify its activity, and elucidate the molecular mechanisms and signaling pathways through which it may act. Future studies should focus on the isolation or synthesis of **Araneosol** in sufficient quantities for comprehensive biological screening. Such research would be invaluable for drug discovery and development professionals seeking to explore the therapeutic potential of novel natural products.

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